

"4-Bromo-5-butoxy-2-nitroaniline" commercial suppliers and availability

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Compound of Interest

Compound Name: **4-Bromo-5-butoxy-2-nitroaniline**

Cat. No.: **B572811**

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4-Bromo-5-butoxy-2-nitroaniline: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the commercial availability, potential synthesis, and key technical data for the chemical compound **4-Bromo-5-butoxy-2-nitroaniline**.

Commercial Availability

4-Bromo-5-butoxy-2-nitroaniline (CAS No. 1255574-66-3) is available from several commercial suppliers. The table below summarizes the available information from a selection of vendors.^{[1][2][3]} Researchers are advised to contact the suppliers directly for the most current pricing, availability, and detailed specifications.

Supplier	Purity	Quantity	Lead Time	Catalog Number
Sigma-Aldrich	Not specified	Not specified	Inquire	Not specified
ChemicalBook	Not specified	Not specified	Inquire	Not specified
Aladdin	98%	Inquire	Inquire	Not specified
Cramer Reagent	Not specified	Inquire	2-3 days	Not specified

Physicochemical Properties

Property	Value
CAS Number	1255574-66-3
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O ₃
Molecular Weight	289.13 g/mol

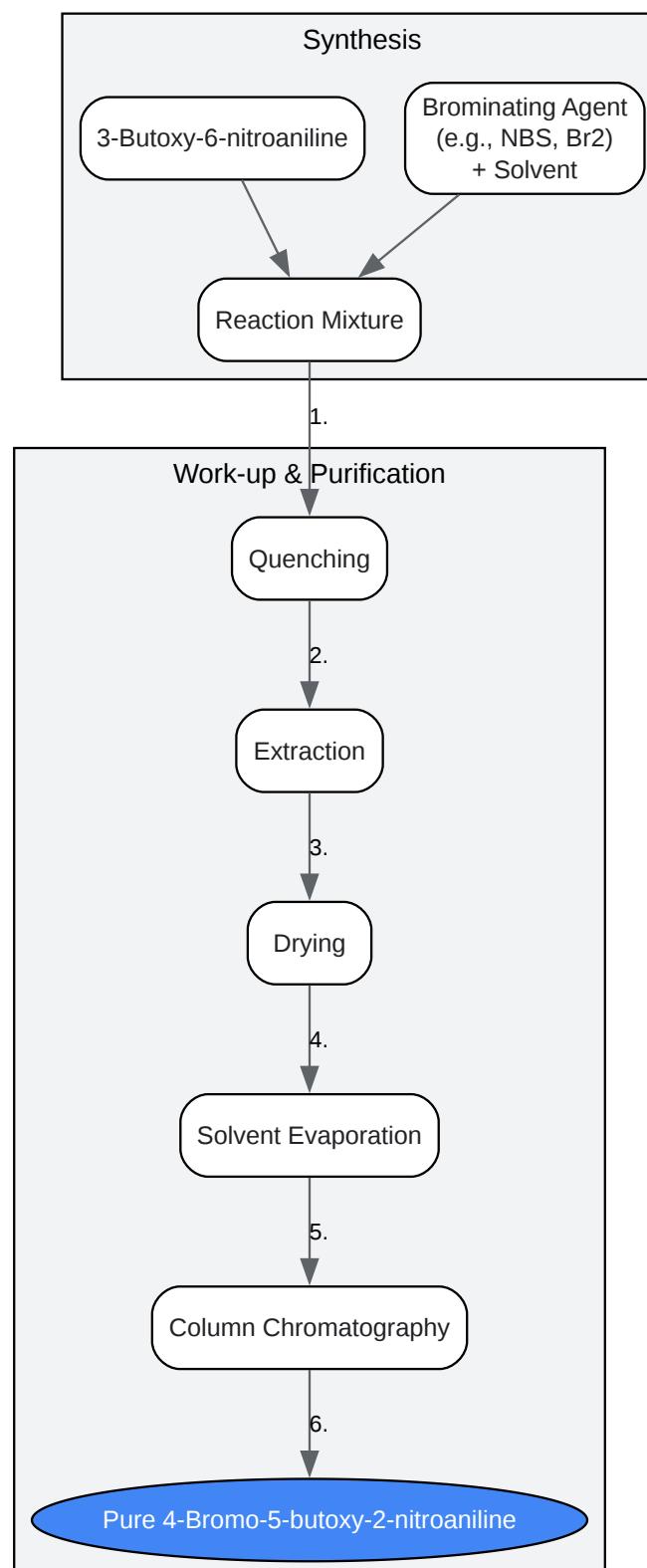
Synthesis and Experimental Protocols

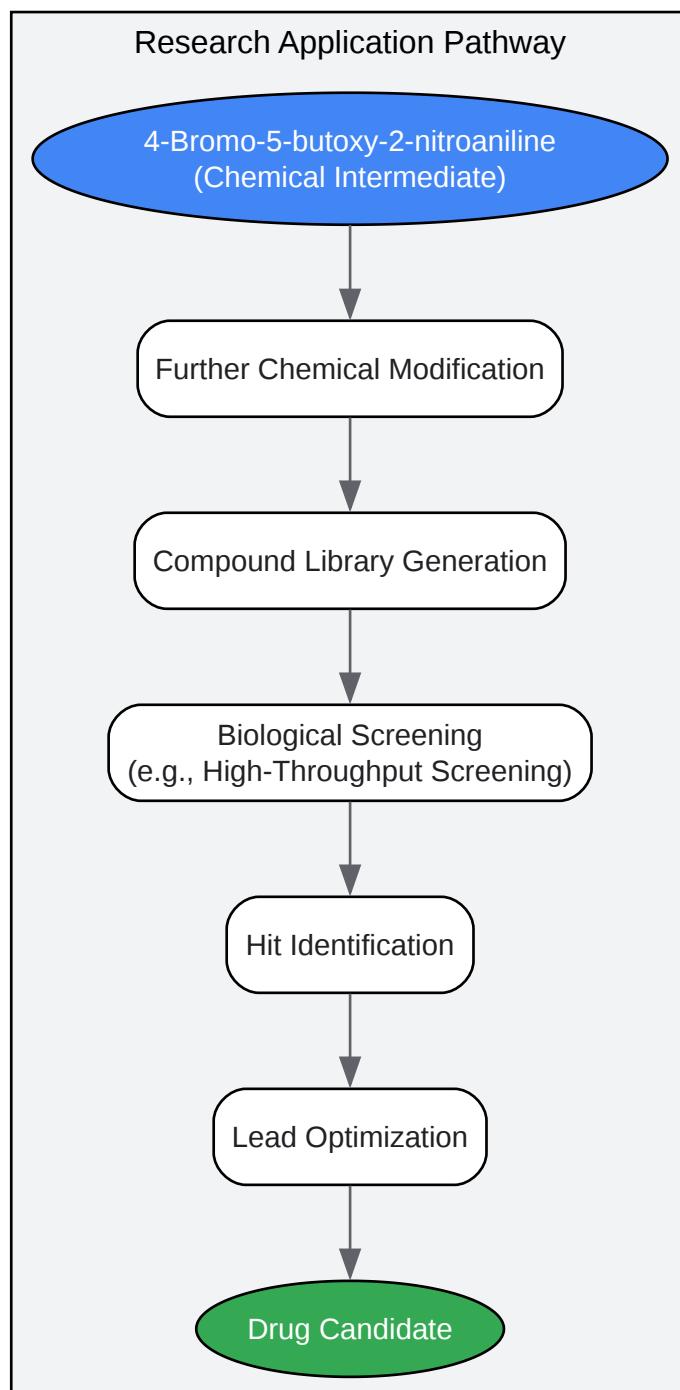
A specific, peer-reviewed synthesis protocol for **4-Bromo-5-butoxy-2-nitroaniline** is not readily available in the public domain. However, based on established synthetic routes for analogous brominated nitroanilines, a plausible experimental approach can be proposed. The synthesis of related compounds, such as 4-Bromo-2-nitroaniline, typically involves the bromination of the corresponding aniline precursor.^{[4][5]}

A logical precursor for the synthesis of **4-Bromo-5-butoxy-2-nitroaniline** would be 3-butoxy-6-nitroaniline. The synthesis would likely proceed via an electrophilic aromatic substitution reaction, where the bromine is introduced at the position para to the activating amino group and ortho to the butoxy group.

Proposed Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of **4-Bromo-5-butoxy-2-nitroaniline**.



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References

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